

Application Notes and Protocols: Purification of Aniline by Steam Distillation

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Compound of Interest

Compound Name: Aniline water

Cat. No.: B12563989

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Audience: Researchers, scientists, and drug development professionals.

Application Notes

Steam distillation is a powerful separation technique employed for the purification of organic compounds that are immiscible with water, possess a high boiling point, and are sensitive to decomposition at their normal boiling temperature. Aniline, a crucial precursor in the synthesis of dyes, pharmaceuticals, and polymers, fits these criteria perfectly, making steam distillation the preferred method for its purification from non-volatile impurities.

Principle of Operation:

The technique operates on Dalton's Law of Partial Pressures. For a mixture of two immiscible liquids, such as aniline and water, the total vapor pressure above the liquid is the sum of the individual vapor pressures of each component ($P_{\text{Total}} = P_{\text{Aniline}} + P_{\text{Water}}$). The mixture will boil when this total vapor pressure equals the ambient atmospheric pressure.

Since the vapor pressure of water is significant, the mixture boils at a temperature below the boiling point of pure water (100°C) and substantially lower than that of pure aniline (~184°C).^[1] For the aniline-water system, this boiling point is approximately 98°C at atmospheric pressure.

^[1] Distilling at this lower temperature prevents the thermal degradation and oxidation of aniline, which can occur at its normal boiling point, ensuring a higher purity of the final product.

The steam, either generated in situ or introduced from an external source, passes through the impure aniline. It provides the thermal energy for vaporization and carries the volatile aniline vapors over to the condenser.^[2] The resulting condensate is a biphasic mixture (an emulsion, which appears milky) of aniline and water that can be easily separated based on their immiscibility and density difference.

Quantitative Data

The physical properties of aniline and water are critical to understanding the steam distillation process. The following table summarizes the key quantitative data.

Property	Aniline (C ₆ H ₅ NH ₂)	Water (H ₂ O)	Aniline-Water Mixture
Molar Mass	93.13 g/mol	18.02 g/mol	N/A
Boiling Point (1 atm)	184.4 °C	100 °C	~98 °C ^[1]
Vapor Pressure at 98°C	~60 mm Hg ^[3]	~700 mm Hg ^[3]	760 mm Hg (Total)
Solubility in Water	3.4 g / 100 mL (at 20°C)	Miscible	Forms two layers
Theoretical Distillate Composition	~30% by weight ^[3]	~70% by weight ^[3]	N/A

Note: The theoretical composition of the distillate can be calculated from the vapor pressures at the boiling point of the mixture. The mass ratio is proportional to the product of the partial pressure and the molar mass of each component.

Experimental Protocol

Objective: To purify crude aniline containing non-volatile impurities using direct steam distillation.

Materials:

- Crude or impure aniline

- Distilled water
- Sodium chloride (NaCl)
- Anhydrous potassium hydroxide (KOH) pellets or other suitable drying agent
- Boiling chips

Apparatus:

- Steam generator (or a three-neck round-bottom flask with a steam inlet tube)
- Distilling flask (two-neck or three-neck round-bottom flask)
- Claisen or connecting adapter with a port for a thermometer
- Thermometer (0-200°C range)
- Liebig condenser
- Receiving flask or beaker
- Separatory funnel
- Heating mantles for both the steam generator and distilling flask
- Glass tubing, rubber tubing for water, and clamps

Safety Precautions:

- Aniline is highly toxic and can be readily absorbed through the skin. It is also suspected of being a carcinogen and mutagen.[4][5]
- All procedures must be performed in a well-ventilated chemical fume hood.[4]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical splash goggles, and heavy-duty gloves (e.g., butyl rubber or Viton; nitrile gloves offer poor protection).[6]

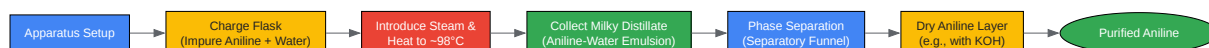
- Ensure that an eyewash station and safety shower are immediately accessible.[\[4\]](#)

Procedure:

- Apparatus Setup:
 - Assemble the steam distillation apparatus as illustrated in the workflow diagram below.
 - Place boiling chips in the steam generator flask and fill it two-thirds full with distilled water.
 - In the distilling flask, add the impure aniline sample (e.g., 20 mL) and an equal volume of water. This initial water charge helps prevent the aniline from charring before steam generation is established.
 - Position the thermometer such that the bulb is just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - Connect the condenser to a cold water supply, ensuring water flows in at the bottom and out at the top.
 - Place the receiving flask at the outlet of the condenser.
- Distillation:
 - Begin heating the steam generator to produce a steady flow of steam.
 - Gently heat the distilling flask with its own heating mantle. The goal is to maintain the volume of liquid in the distilling flask, preventing it from filling with condensed steam or boiling dry.
 - Introduce the steam from the generator into the distilling flask. The steam will agitate the mixture and cause the aniline and water to co-distill.
 - Observe the temperature of the vapor, which should stabilize around 98°C.
 - Collect the distillate, which will appear as a milky, heterogeneous mixture (emulsion) of aniline and water.

- Continue the distillation until the distillate running into the receiving flask becomes clear, indicating that all the aniline has been carried over.
- Separation and Purification:
 - Transfer the collected distillate to a separatory funnel.
 - To improve the separation of the two layers, saturate the aqueous layer by adding sodium chloride (about 15-20 g per 100 mL of distillate) and shaking until it dissolves. This reduces the solubility of aniline in the water.
 - Allow the layers to fully separate. Aniline is denser than water and will form the lower layer.
 - Carefully drain the lower aniline layer into a dry Erlenmeyer flask.
 - Add a few pellets of anhydrous potassium hydroxide (KOH) to the collected aniline to act as a drying agent. Swirl the flask and let it stand for 15-20 minutes until the liquid is clear.
 - Decant or filter the dry, purified aniline into a clean, labeled storage container.

Visualization of Experimental Workflow



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Caption: Workflow for the purification of aniline via steam distillation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Purification of Aniline by Steam Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12563989#aniline-water-steam-distillation-method]

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